

Personal protective equipment for handling 2-Amino-6-hydroxypyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-6-hydroxypyridine

Cat. No.: B432524

[Get Quote](#)

Essential Safety and Handling Guide for 2-Amino-6-hydroxypyridine

This guide provides crucial safety and logistical information for the handling and disposal of **2-Amino-6-hydroxypyridine** (CAS: 5154-00-7), a vital reagent in various research and development applications. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard safety protocols.

Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	2-Amino-6-hydroxypyridine
CAS Number	5154-00-7
Molecular Formula	C ₅ H ₆ N ₂ O
Molecular Weight	110.12 g/mol
GHS Pictogram	GHS07 (Exclamation Mark)
GHS Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed H319: Causes serious eye irritation
Precautionary Statements	P264, P280, P301+P312, P305+P351+P338, P337+P313, P501

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **2-Amino-6-hydroxypyridine** to minimize exposure risk. The following table summarizes the recommended PPE.

Equipment	Specification	Purpose
Hand Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber recommended). Double gloving is advised for extended handling.	To prevent skin contact. Regularly check for signs of degradation or punctures.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from dust particles and splashes.
Skin and Body Protection	A fully-buttoned laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood.	To avoid inhalation of dust particles.

Note: No specific glove breakthrough time data is available for **2-Amino-6-hydroxypyridine**. It is crucial to consult the glove manufacturer's chemical resistance guide for specific recommendations.

Operational Plan: Handling and Storage

Engineering Controls:

- Always handle **2-Amino-6-hydroxypyridine** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[1\]](#)

Safe Handling Procedures:

- Before use, consult the Safety Data Sheet (SDS) for the most current and detailed safety information.
- Wear the appropriate PPE as specified in the table above.

- Avoid generating dust when handling the solid material.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the chemical.[\[2\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and acids.
- The storage area should be clearly labeled, and access should be restricted to authorized personnel.

Disposal Plan

All waste containing **2-Amino-6-hydroxypyridine** must be treated as hazardous waste.

Waste Segregation and Collection:

- Collect waste material, including contaminated consumables (e.g., gloves, weighing paper), in a designated and clearly labeled hazardous waste container.[\[3\]](#)
- The container must be kept closed and stored in a designated satellite accumulation area.

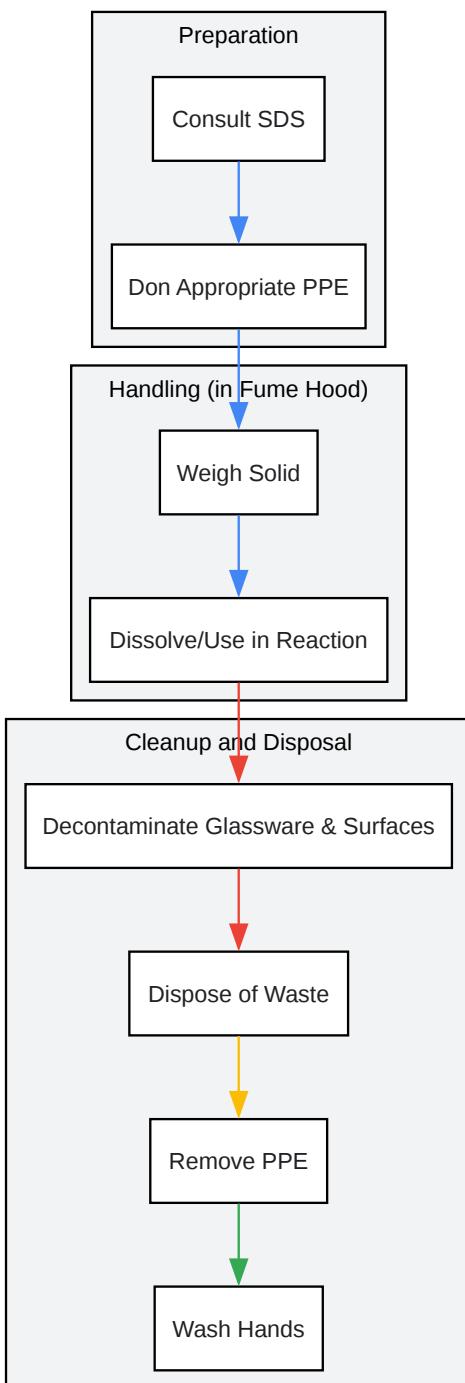
Disposal Method:

- Disposal of pyridine-containing waste should be conducted through a licensed professional waste disposal service.
- The primary method of disposal for pyridine derivatives is typically high-temperature incineration.[\[2\]](#)
- All local, state, and federal regulations regarding hazardous waste disposal must be strictly followed.[\[3\]](#)

Experimental Workflow

The following diagram outlines a general workflow for handling **2-Amino-6-hydroxypyridine** in a laboratory setting.

General Workflow for Handling 2-Amino-6-hydroxypyridine



[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling solid **2-Amino-6-hydroxypyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Amino-6-hydroxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b432524#personal-protective-equipment-for-handling-2-amino-6-hydroxypyridine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com